

# Technical Guide: Physicochemical Properties of 3,4-Dimethoxybenzonitrile

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## Compound of Interest

Compound Name: 3,4-Dimethoxybenzonitrile

Cat. No.: B145638

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling point data for **3,4-Dimethoxybenzonitrile** (also known as veratronitrile), a key intermediate in organic synthesis. The document outlines standard experimental protocols for determining these physical properties and includes workflow visualizations to aid in experimental setup.

## Data Presentation: Thermal Properties

The following table summarizes the reported melting point for **3,4-Dimethoxybenzonitrile**. It is important to note that a definitive boiling point at standard atmospheric pressure is not consistently reported in the cited literature.

Physical Property	Value (°C)	Source(s)
Melting Point	65.0 - 71.0	Thermo Fisher Scientific[1]
66 - 71	ChemSynthesis[2]	
65 - 69	Thermo Scientific Chemicals[3]	
Boiling Point	Not Available (n/a)	ChemSynthesis[2]

## Experimental Protocols

The determination of melting and boiling points are fundamental techniques for assessing the purity and identity of a compound. The following sections detail the standard methodologies for these measurements.

## Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. Pure compounds typically exhibit a sharp melting range (0.5-1.0°C), while impurities can cause a depression and broadening of this range.<sup>[4]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (digital or mercury)
- Spatula
- Watch glass or porous plate

Procedure:

- Sample Preparation: Place a small amount of **3,4-Dimethoxybenzonitrile** on a clean, dry surface like a watch glass.<sup>[5]</sup> Finely powder the sample using a spatula.<sup>[5][6]</sup>
- Capillary Loading: Introduce the powdered sample into the open end of a capillary tube. Tap the sealed end of the tube gently on a hard surface to pack the solid down.<sup>[4][6]</sup> A packed sample height of approximately 3 mm is sufficient.
- Apparatus Setup:
  - Attach the capillary tube to the thermometer, ensuring the sample is aligned with the thermometer bulb.<sup>[4][6]</sup> This can be done using a small rubber band or by moistening the thermometer with a suitable liquid like paraffin oil.<sup>[5][6]</sup>

- Insert the thermometer and attached capillary into the heating block or oil bath of the melting point apparatus.<sup>[6]</sup>
- Measurement:
  - Rapid Preliminary Test: Heat the sample rapidly to determine an approximate melting point.
  - Accurate Determination: Using a fresh sample, heat rapidly to about 15-20°C below the approximate melting point. Then, reduce the heating rate to approximately 2°C per minute.
  - Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is T1-T2.

## Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.<sup>[7][8]</sup>

Apparatus:

- Thiele tube
- Small test tube or Durham tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Liquid for the heating bath (e.g., mineral oil, concentrated sulfuric acid)<sup>[6][9]</sup>

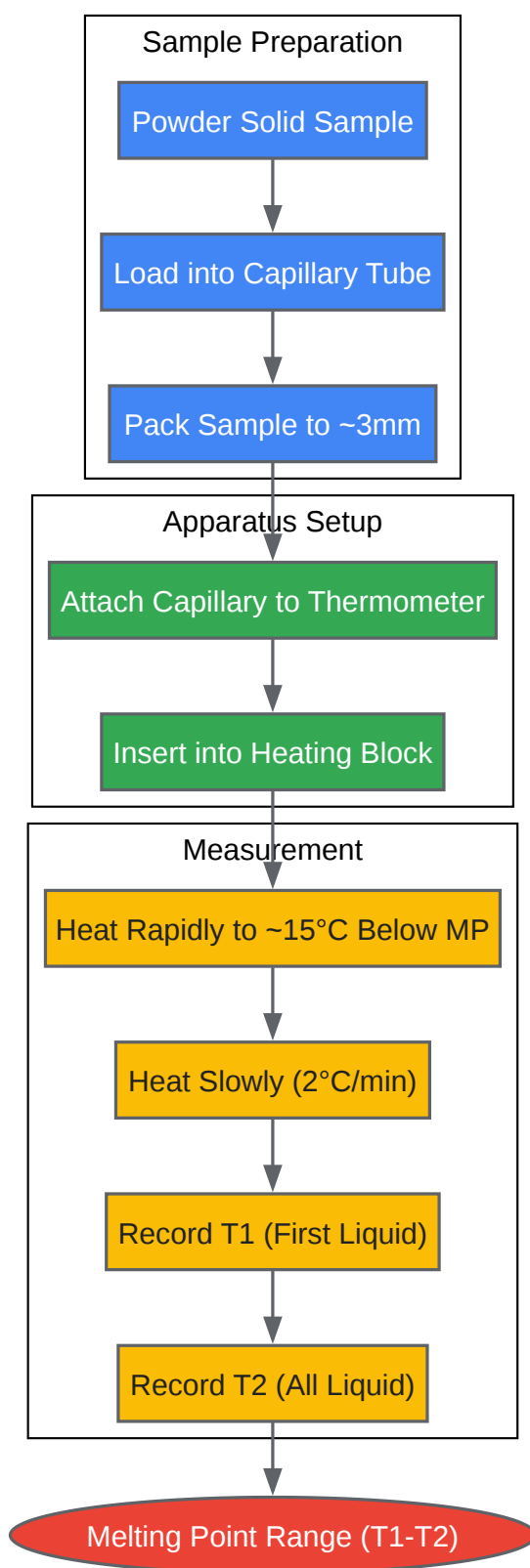
Procedure:

- Sample Preparation: Fill the small test tube to about half-full with liquid **3,4-Dimethoxybenzonitrile**.<sup>[10]</sup>

- Capillary Insertion: Place a capillary tube into the test tube with the open end down (sealed end up).<sup>[7][10]</sup>
- Apparatus Setup:
  - Attach the test tube to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.<sup>[7][10]</sup>
  - Insert this assembly into the Thiele tube, which contains the heating liquid. The sample should be positioned near the middle of the oil bath.<sup>[10]</sup>
- Measurement:
  - Gently heat the side arm of the Thiele tube. The shape of the tube promotes convection currents, ensuring uniform temperature distribution.<sup>[7]</sup>
  - Continue heating until a rapid and continuous stream of bubbles emerges from the lower, open end of the capillary tube.<sup>[9][10]</sup>
  - Remove the heat source and allow the apparatus to cool slowly.
  - Observe the sample carefully. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.<sup>[7]</sup>

## Mandatory Visualizations

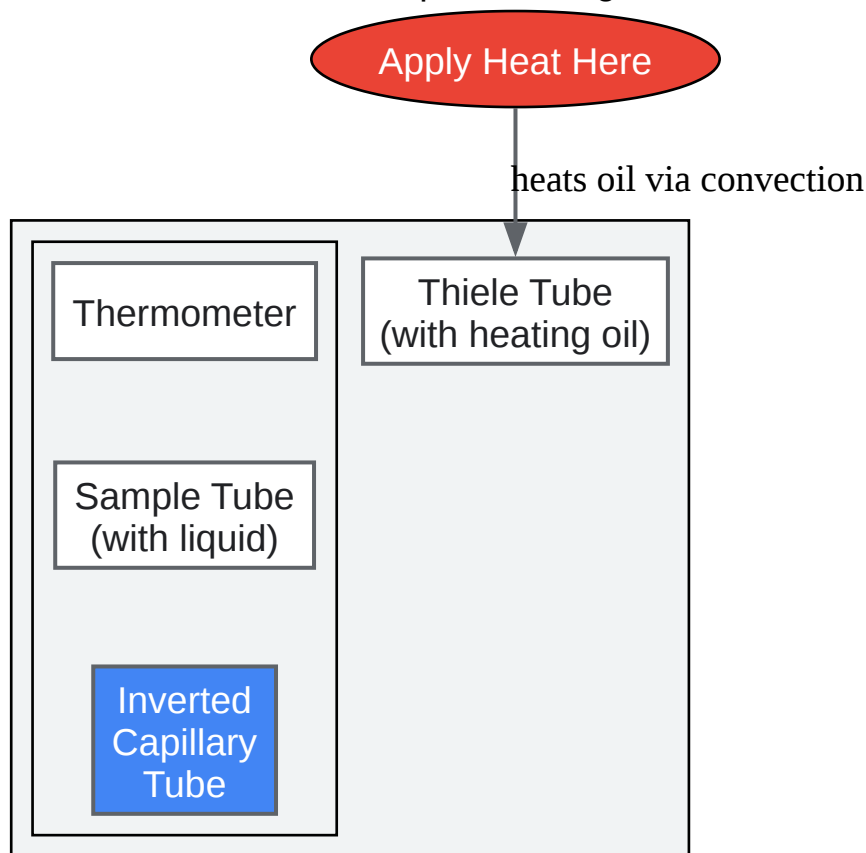
The following diagrams illustrate the generalized workflows for the experimental protocols described above.



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Caption: Workflow for Melting Point Determination.

## Thiele Tube Setup for Boiling Point



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